

A Comprehensive Technical Guide to beta-Naphthyl Acetate (CAS No. 1523-11-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthyl acetate

Cat. No.: B073860

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Beta-Naphthyl acetate, also known as **2-naphthyl acetate**, is a widely utilized chromogenic and fluorogenic substrate in biochemical and medical research. Its CAS number is 1523-11-1. [1][2][3] This compound is instrumental for the detection and quantification of various hydrolytic enzymes, including esterases, lipases, and cholinesterases. The enzymatic cleavage of the acetate group from beta-naphthyl acetate releases 2-naphthol, a product that can be detected through colorimetric or fluorometric methods. This property makes it an invaluable tool in enzyme kinetics, inhibitor screening, and histochemical staining. This guide provides an in-depth overview of its chemical properties, synthesis, and key applications, with a focus on experimental protocols relevant to research and drug development.

Physicochemical and Safety Data

A summary of the key physicochemical properties of beta-Naphthyl acetate is presented below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value	Reference(s)
CAS Number	1523-11-1	[1][2]
Molecular Formula	C ₁₂ H ₁₀ O ₂	
Molecular Weight	186.21 g/mol	
Appearance	White to faint pink crystalline powder	
Melting Point	67-70 °C	
Boiling Point	132 °C at 2 mmHg	
Solubility	Insoluble in water; Soluble in ethanol, ether, chloroform, and acetone.	
Storage Temperature	-20°C	
Hazard Identification	Causes serious eye damage.	

Synthesis of beta-Naphthyl Acetate

The primary method for synthesizing beta-Naphthyl acetate is through the acetylation of 2-naphthol (beta-naphthol). Several catalytic methods have been developed to improve the efficiency and environmental friendliness of this reaction.

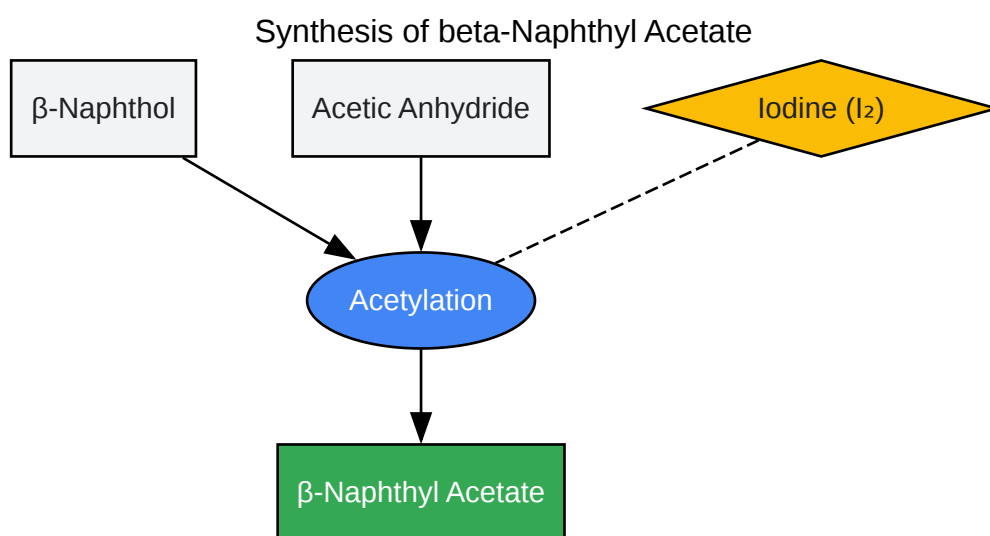
Synthesis via Acetylation with Acetic Anhydride

A common laboratory-scale synthesis involves the reaction of 2-naphthol with acetic anhydride. The reaction can be catalyzed by a base or an alternative catalyst like iodine. An iodine-catalyzed method has been shown to produce high yields under solvent-free conditions.

Optimal Conditions for Iodine-Catalyzed Synthesis:

- Reactants: 3.6 g (0.025 mol) of β-naphthol and 3.0 mL (0.032 mol) of acetic anhydride.
- Catalyst: 0.6345 g (0.0025 mol) of iodine.

- Temperature: 80 °C.
- Reaction Time: 40 minutes.
- Yield: 98.0%.



[Click to download full resolution via product page](#)

Caption: Iodine-catalyzed synthesis of beta-Naphthyl acetate.

Applications in Research and Drug Development

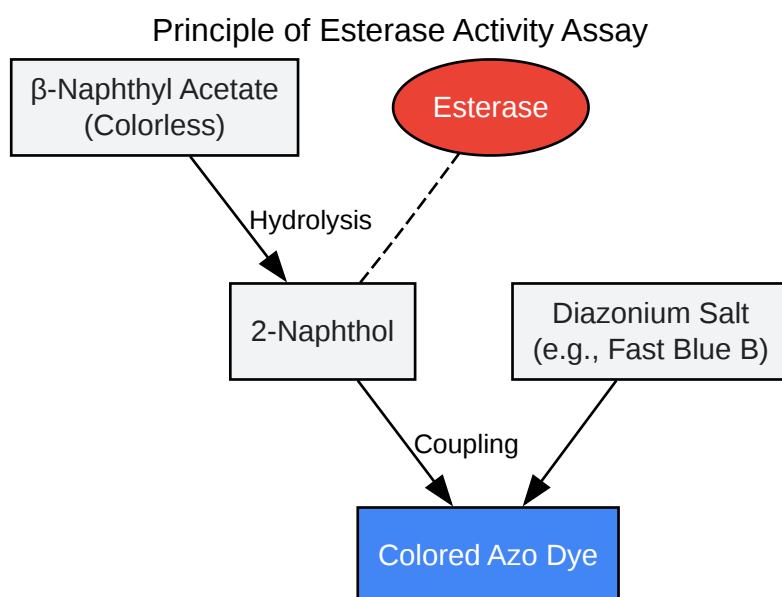
Beta-Naphthyl acetate's primary role is as a substrate for detecting hydrolytic enzyme activity. This is particularly useful in drug development for screening potential enzyme inhibitors.

Enzymatic Activity Assays

The hydrolysis of beta-Naphthyl acetate by an esterase yields 2-naphthol. This product can then be coupled with a diazonium salt, such as Fast Blue B or Fast Red B, to produce a colored azo dye, which can be quantified spectrophotometrically. This principle is the foundation for numerous assays.

General Principle of Esterase Detection:

- Hydrolysis: An esterase cleaves the ester bond of beta-Naphthyl acetate, releasing 2-naphthol.
- Coupling: The liberated 2-naphthol reacts with a diazonium salt.
- Detection: The resulting colored product is measured to determine enzyme activity.



[Click to download full resolution via product page](#)

Caption: Enzymatic hydrolysis and colorimetric detection.

Experimental Protocols

This protocol is adapted for a micro-well plate format and is suitable for screening AChE inhibitors.

Materials:

- Acetylcholinesterase (AChE) enzyme solution.

- beta-Naphthyl acetate substrate solution.
- Fast Blue B salt solution.
- Buffer solution (e.g., Tris-HCl, pH 7.8).
- 96-well microplate.
- Microplate reader.

Procedure:

- Prepare Reagents:
 - Dissolve beta-Naphthyl acetate in a suitable solvent like ethanol.
 - Prepare fresh Fast Blue B salt solution in buffer.
- Assay Setup:
 - To each well of a 96-well plate, add the buffer solution.
 - Add the test compound (potential inhibitor) or vehicle control.
 - Add the AChE enzyme solution to each well and incubate briefly.
- Initiate Reaction:
 - Add the beta-Naphthyl acetate substrate solution to each well to start the reaction.
- Color Development:
 - After a defined incubation period, add the Fast Blue B salt solution to stop the enzymatic reaction and initiate color development. The 2-naphthol produced will react to form a stable purple color.
- Measurement:

- Measure the absorbance at a suitable wavelength (e.g., 510 nm) using a microplate reader.
- Analysis:
 - Calculate the percentage of enzyme inhibition by comparing the absorbance of wells with the test compound to the control wells.

This protocol is used to visualize esterase activity directly in polyacrylamide or agarose gels following electrophoresis.

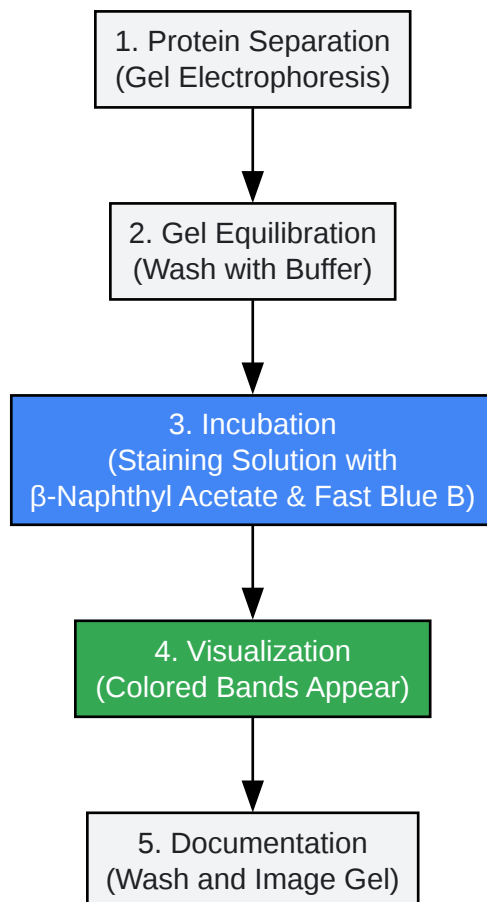
Materials:

- Polyacrylamide or agarose gel post-electrophoresis.
- Phosphate buffer.
- beta-Naphthyl acetate solution (dissolved in ethanol for lower background staining).
- Fast Blue B or Fast Red B salt solution.

Procedure:

- Gel Equilibration: After electrophoresis, gently wash the gel with phosphate buffer to remove electrophoresis buffer components.
- Staining Solution Preparation: Prepare the staining solution by mixing the beta-Naphthyl acetate solution and the Fast Blue B salt solution in the phosphate buffer.
- Incubation: Immerse the gel in the staining solution and incubate at room temperature or 37°C, protected from light.
- Visualization: Bands of esterase activity will appear as colored precipitates on the gel. The reaction should be monitored and stopped once the desired band intensity is reached.
- Stopping and Documentation: Stop the reaction by washing the gel extensively with water. Document the results by photographing the gel.

Experimental Workflow for Zymography



[Click to download full resolution via product page](#)

Caption: Workflow for in-gel esterase activity detection.

Conclusion

Beta-Naphthyl acetate is a versatile and indispensable substrate for the study of hydrolytic enzymes. Its well-characterized reaction mechanism and the simplicity of its detection methods make it a robust tool for researchers in biochemistry, cell biology, and pharmacology. The protocols and data presented in this guide offer a solid foundation for the effective application of beta-Naphthyl acetate in a laboratory setting, particularly in the context of enzyme characterization and the early stages of drug discovery and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Naphthyl acetate price, buy 2-Naphthyl acetate - chemicalbook [chemicalbook.com]
- 2. chembk.com [chembk.com]
- 3. 2-Naphthyl acetate(1523-11-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to beta-Naphthyl Acetate (CAS No. 1523-11-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073860#what-is-the-cas-number-for-beta-naphthyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com